

Comparative Mass Spectrometry Fragmentation Guide: 1-Benzyl-1-methyl-3-phenylthiourea

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Compound of Interest

Compound Name: 1-Benzyl-1-methyl-3-phenylthiourea

CAS No.: 36339-39-6

Cat. No.: B14678594

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Content Type: Technical Comparison Guide Audience: Researchers, Medicinal Chemists, and DMPK Scientists Focus: Structural Elucidation, Fragmentation Mechanics, and Derivative Benchmarking

Executive Summary

In drug development and metabolic profiling, thiourea derivatives serve as critical scaffolds for antiviral and anticancer agents. **1-Benzyl-1-methyl-3-phenylthiourea** (BMPT) represents a specific structural subclass where N-methylation alters the "mobile proton" landscape, distinctively changing its mass spectrometric behavior compared to its non-methylated analogs.

This guide provides a technical comparison of BMPT's fragmentation under Electrospray Ionization (ESI-MS/MS) and Electron Impact (EI) conditions. By contrasting BMPT with 1-Benzyl-3-phenylthiourea (BPT) and the urea analog 1-Benzyl-1-methyl-3-phenylurea (BMPU), we establish a self-validating protocol for identifying this moiety in complex biological matrices.

Key Insight: The N1-methyl group in BMPT acts as a "fragmentation blocker" for specific hydrogen-transfer rearrangements (e.g., H₂S loss), making the cleavage to protonated N-methylbenzylamine (m/z 122) the diagnostic signature, unlike the isothiocyanate-dominated spectra of non-methylated thioureas.

Technical Specifications & Structural Logic

Feature	Specification
Compound Name	1-Benzyl-1-methyl-3-phenylthiourea
Abbreviation	BMPT
Formula	C ₁₅ H ₁₆ N ₂ S
Exact Mass	256.1034 Da
[M+H] ⁺ (ESI)	257.1112 m/z
Core Moiety	Thiourea (>N-C(=S)-N<)
Key Substituents	N1: Benzyl, Methyl (Tertiary amine character) N3: Phenyl (Secondary amine character)

The "Methyl Blockade" Hypothesis

In standard thioureas (e.g., BPT), fragmentation is driven by the migration of a proton from nitrogen to sulfur (thiol-tautomerism), facilitating the loss of H₂S or SH radicals.

- In BMPT: The N1 position is fully substituted (Benzyl + Methyl). It cannot donate a proton to the sulfur.
- Consequence: The fragmentation energy is funneled almost exclusively into C-N bond cleavage, yielding a cleaner, more predictable spectrum dominated by amine fragments.

Comparative Fragmentation Analysis

This section contrasts BMPT with its primary alternatives to demonstrate its unique spectral fingerprint.

Comparison 1: Methylated (BMPT) vs. Non-Methylated (BPT)

Context: Distinguishing between a parent drug (BMPT) and its N-demethylated metabolite (BPT).

Parameter	1-Benzyl-1-methyl-3-phenylthiourea (BMPT)	1-Benzyl-3-phenylthiourea (BPT)
Precursor Ion	m/z 257 ([M+H] ⁺)	m/z 243 ([M+H] ⁺)
Dominant Mechanism	Direct C-N Cleavage (Charge retention on basic amine)	H-Transfer / Rearrangement (Loss of NH ₃ , H ₂ S)
Primary Fragment	m/z 122 (N-methylbenzylamine cation)	m/z 91 (Tropylium) or m/z 136 (PhNHCS ⁺)
Diagnostic Loss	Neutral loss of Phenyl Isothiocyanate (135 Da)	Neutral loss of H ₂ S (34 Da) or NH ₃ (17 Da)
Spectral Complexity	Low (Single dominant pathway)	High (Multiple rearrangement products)

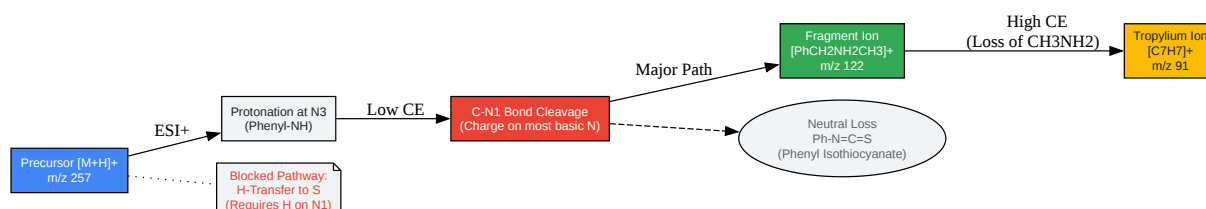
Comparison 2: Thiourea (BMPT) vs. Urea Analog (BMPU)

Context: Differentiating the sulfur-containing drug from its oxidative metabolite (desulfurization).

Parameter	Thiourea (BMPT)	Urea (BMPU)
Precursor Ion	m/z 257	m/z 241 (O replaces S, -16 Da)
Bond Stability	C=S bond is weaker; fragments at lower Collision Energy (CE).	C=O bond is stronger; requires higher CE.
Fragment Ion	m/z 122 (Dominant)	m/z 122 (Present but often lower intensity)
Secondary Ions	m/z 91 (Tropylium)	m/z 106 (Benzoyl cation if rearrangement occurs)

Mechanistic Visualization (ESI-MS/MS)

The following diagram illustrates the divergent pathways. The "Methyl Blockade" prevents Pathway B (H-Transfer), forcing the molecule down Pathway A (C-N Cleavage).



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Caption: ESI-MS/MS Fragmentation Pathway of **1-Benzyl-1-methyl-3-phenylthiourea**. The methyl group on N1 directs fragmentation towards the formation of the protonated N-methylbenzylamine ion (m/z 122).

Experimental Protocol: Self-Validating Workflow

To confirm the identity of BMPT in a sample, follow this step-by-step LC-MS/MS protocol. This workflow includes a "Crosstalk Check" to ensure you are not misidentifying the urea analog or the demethylated metabolite.

Step 1: Source Optimization (ESI+)

- Solvent: 50:50 Acetonitrile:Water + 0.1% Formic Acid. (Acidic pH is crucial to protonate the amine).
- Flow Rate: 0.3 mL/min.
- Capillary Voltage: 3.0 - 3.5 kV.

- Source Temp: 300°C (Thioureas are thermally sensitive; avoid excessive heat to prevent in-source degradation to ureas).

Step 2: MS/MS Acquisition

- Precursor Isolation: Select m/z 257.1 (Isolation width 1.0 Da).
- Collision Energy (CE) Ramp:
 - 10-20 eV: Observe the appearance of m/z 122 (Base Peak).
 - 30-40 eV: Observe the appearance of m/z 91 (Tropylium) and m/z 65 (Cyclopentadienyl).
- Validation Check: If you see m/z 240 (loss of NH₃) or m/z 223 (loss of H₂S), STOP. You likely have the non-methylated analog (BPT) or a different isomer. BMPT should not show strong neutral loss of H₂S.

Step 3: Data Interpretation Table

Use this table to interpret your specific peaks:

Observed m/z	Identity	Origin	Validation Status
257	[M+H] ⁺	Parent	Confirmed BMPT
122	[PhCH ₂ NH ₂ CH ₃] ⁺	N-methylbenzylamine	Primary Diagnostic (Must be Base Peak)
136	[PhNHCSH] ⁺	Thioformanilide	Minor peak (Charge retention on phenyl side is rare)
91	[C ₇ H ₇] ⁺	Tropylium	Secondary confirmation (Benzyl group present)
119	[PhNCO+H] ⁺	Phenyl Isocyanate	Warning: Indicates Urea contamination (BMPU)

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